

Spectroscopic Profile of 3,5-Dichlorobenzoyl Chloride: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Dichlorobenzoyl chloride

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **3,5-Dichlorobenzoyl chloride**, a key intermediate in the synthesis of pharmaceuticals and agrochemicals. The following sections detail its nuclear magnetic resonance (NMR), infrared (IR), and mass spectrometry (MS) data, along with the experimental protocols for these analyses.

Spectroscopic Data Summary

The empirical formula for **3,5-Dichlorobenzoyl chloride** is $C_7H_3Cl_2O$, and it has a molecular weight of 209.46 g/mol. The spectroscopic data is summarized in the tables below.

Nuclear Magnetic Resonance (NMR) Spectroscopy

1H NMR (Proton NMR)

The 1H NMR spectrum of **3,5-Dichlorobenzoyl chloride** is characterized by two distinct signals in the aromatic region.

Chemical Shift (ppm)	Multiplicity	Integration	Assignment
7.958	Doublet	2H	H-2, H-6
7.640	Triplet	1H	H-4

¹³C NMR (Carbon NMR)

The ¹³C NMR spectrum shows four signals corresponding to the seven carbon atoms in the molecule, due to the molecule's symmetry.

Chemical Shift (ppm)	Assignment
~167	C=O (Carbonyl)
~136	C-Cl
~133	C-H
~130	C-C(O)Cl

Note: Experimentally determined peak values for ¹³C NMR were not available in the searched literature. The provided values are estimates based on typical chemical shift ranges for similar functional groups.

Infrared (IR) Spectroscopy

The IR spectrum of **3,5-Dichlorobenzoyl chloride** exhibits characteristic absorption bands corresponding to its functional groups.

Wavenumber (cm ⁻¹)	Intensity	Assignment
~1770	Strong	C=O stretch (acid chloride)
~1570	Medium	C=C stretch (aromatic)
~870	Strong	C-Cl stretch (aromatic)
~750	Strong	C-H bend (aromatic)

Mass Spectrometry (MS)

The electron ionization mass spectrum of **3,5-Dichlorobenzoyl chloride** shows a characteristic fragmentation pattern.

m/z	Relative Intensity (%)	Putative Fragment
208	50.0	$[M]^+$ (Molecular ion)
173	100.0	$[M-Cl]^+$
145	35.0	$[M-Cl-CO]^+$
109	20.0	$[C_6H_3Cl]^+$
75	15.0	$[C_6H_3]^+$

Experimental Protocols

The following are generalized experimental protocols for the acquisition of spectroscopic data for **3,5-Dichlorobenzoyl chloride**, based on standard laboratory practices.

NMR Spectroscopy

A sample of **3,5-Dichlorobenzoyl chloride** was dissolved in deuterated chloroform ($CDCl_3$). The 1H NMR spectrum was recorded on a 300 MHz spectrometer. Tetramethylsilane (TMS) was used as an internal standard (0 ppm). For the ^{13}C NMR spectrum, a broadband proton-decoupled spectrum would be acquired on the same instrument.

Infrared Spectroscopy

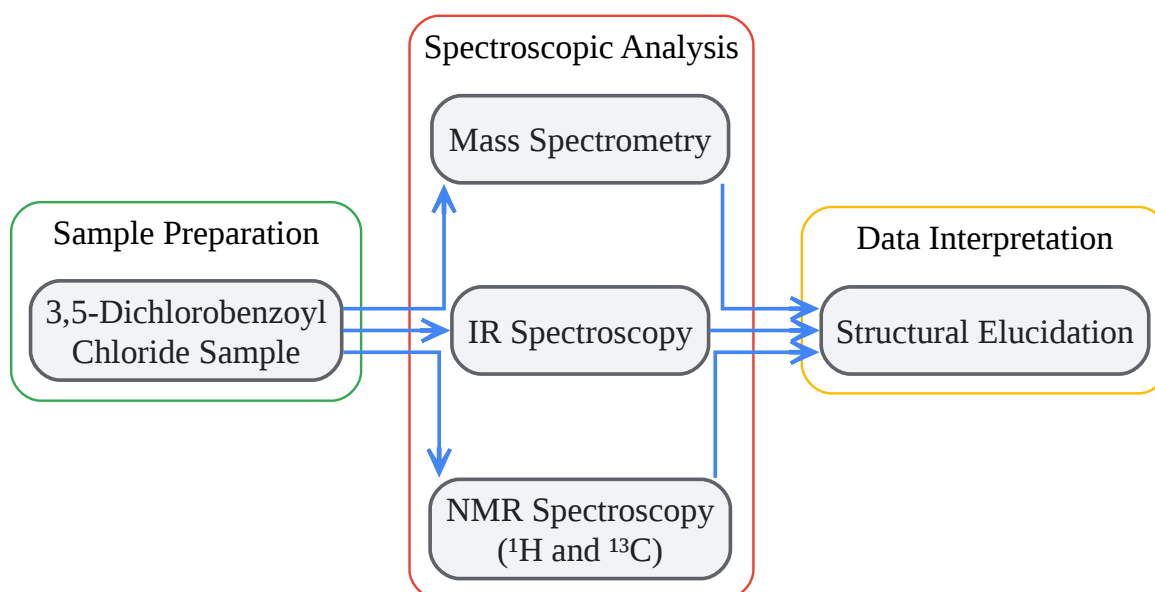
The infrared spectrum was obtained using a Fourier-transform infrared (FT-IR) spectrometer. For a solid sample, a KBr pellet would be prepared by grinding a small amount of the compound with dry potassium bromide and pressing the mixture into a thin disk. Alternatively, for a liquid sample or a solution, a thin film between salt plates (e.g., NaCl or KBr) would be used. The spectrum provided by the NIST WebBook was obtained in the gas phase.[\[1\]](#)

Mass Spectrometry

The mass spectrum was obtained using an electron ionization (EI) mass spectrometer. The sample was introduced into the ion source, and a beam of electrons with an energy of 70 eV was used to ionize the molecules. The resulting positively charged fragments were then accelerated and separated based on their mass-to-charge ratio (m/z).

Visualizations

The following diagrams illustrate the logical workflow for the spectroscopic analysis of an organic compound and the general structure of **3,5-Dichlorobenzoyl chloride**.



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A logical workflow for the spectroscopic characterization of **3,5-Dichlorobenzoyl chloride**.
The chemical structure of **3,5-Dichlorobenzoyl chloride**.

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References

- 1. Establishing a Spectroscopic Analysis Procedure for Identifying the Molecular Structure of Organic Compounds to Enhance Chemistry Students' Problem-Solving Skills [pubs.sciepub.com]
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